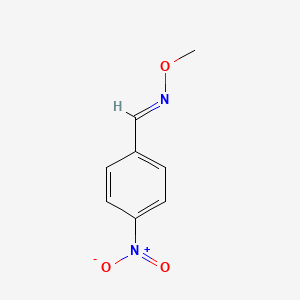

p-Nitrobenzaldehyde O-methyloxime

• CAS: 33499-32-0
• Molecular Formula: C8H8N2O3
• Molecular Weight: 180.16 g/mol
• SMILES: CON=CC1=CC=C(C=C1)[N+](=O)[O-]
• InChI: InChI=1S/C8H8N2O3/c1-13-9-6-7-2-4-8(5-3-7)10(11)12/h2-6H,1H3/b9-6+
• InChIKey: ONZBYRQWJOKYPR-RMKNXTFCSA-N

p-Nitrobenzaldehyde O-methyloxime: Physicochemical Identity

p-Nitrobenzaldehyde O-methyloxime (CAS 33499-32-0), systematically named (E)-N-methoxy-1-(4-nitrophenyl)methanimine, is an aromatic O-methyl oxime ether with the molecular formula C₈H₈N₂O₃ and a molecular weight of 180.16 g·mol⁻¹ . The compound features a para-nitrophenyl ring conjugated to an O-methylated oxime (C=N–OCH₃) functional group, with a computed density of 1.21 g·cm⁻³, a boiling point of 287.3 °C at 760 mmHg, and a flash point of 127.6 °C . Its polar surface area (PSA) is 64.73 Ų, with zero hydrogen-bond donors and four hydrogen-bond acceptors . The (E)-stereoisomer is the thermodynamically favored configuration, confirmed by X-ray crystallographic data showing a nearly planar molecular geometry [1]. This compound serves as a protected aldehyde equivalent, a synthetic intermediate for heterocyclic construction, and a precursor for C–H functionalization strategies via its oxime ether directing-group capability.

Protected aldehyde equivalent Enables heterocyclic synthesis and late-stage functionalization without premature aldehyde reactivity.

Oxime ether directing group Facilitates Pd-catalyzed C–H activation and regiospecific ortho-nitration strategies.

Stereochemically defined (E)-configuration Confirmed by X-ray crystallography; planar geometry supports predictable supramolecular assembly.

• [1] KoreaScience. Crystal structure of p-nitrobenzaldehyde O-methyloxime. J. Korean Chem. Soc. (publication data from single-crystal X-ray diffraction study), orthorhombic, Aba2, a=15.750(3), b=13.470(2), c=13.356(2) Å, V=2833 ų, R=0.0414. https://www.koreascience.or.kr/journal/HGGJBI/v3n2.page View Source

Why It Cannot Be Replaced by Free Oxime or Unsubstituted Analogs

Although p-nitrobenzaldehyde O-methyloxime belongs to the broader class of benzaldehyde-derived oxime ethers, substitution with the free oxime (p-nitrobenzaldehyde oxime, CAS 1129-37-9) or with benzaldehyde O-methyloxime (CAS 3376-32-7, lacking the nitro group) introduces functionally consequential changes in hydrogen-bonding capacity, electronic character, and synthetic utility. The O-methylation eliminates the single hydrogen-bond donor present in the free oxime (HBD count: 0 vs. 1), altering solubility, chromatographic retention, crystal packing, and metal-coordination behavior in ways that render the two compounds non-interchangeable in applications requiring defined coordination chemistry or supramolecular assembly [1]. Conversely, the para-nitro substituent imparts a strong electron-withdrawing effect (σₚ = 0.78) that modulates the electrophilicity of the imine carbon, the UV-Vis absorption profile, and the leaving-group ability in elimination reactions—properties absent in the unsubstituted benzaldehyde O-methyloxime [2]. The quantitative evidence below demonstrates that these molecular distinctions translate into measurable, application-relevant differences.

Target: p-Nitrobenzaldehyde O-methyloxime (HBD = 0, PSA = 64.73 Ų)

Free oxime Contains H-bond donor (HBD = 1), altering solubility, crystal packing, and metal coordination—may shift supramolecular synthons and chromatography retention.

Target: p-Nitrobenzaldehyde O-methyloxime (σₚ = +0.78, nitro present)

Unsubstituted analog Lacks the para-nitro group; missing electron-withdrawing effect reduces imine electrophilicity, UV-Vis absorption, and redox handle—may limit C–H nitration and electrochemical applications.

• [1] Polyakov, V. A. et al. Imine exchange in O-aryl and O-alkyl oximes as a base reaction for aqueous 'dynamic' combinatorial libraries. A kinetic and thermodynamic study. J. Phys. Org. Chem. 1999, 12, 357–363. DOI: 10.1002/(SICI)1099-1395(199905)12:5<357::AID-POC137>3.0.CO;2-S View Source
• [2] Cho, B. R.; Lee, J. C.; Cho, N. S.; Kim, K. D. Eliminations from (E)-O-arylbenzaldehyde oximes promoted by hydroxide in 60% aq. dimethyl sulphoxide. Mechanism and transition-state characteristics of nitrile-forming eliminations. J. Chem. Soc., Perkin Trans. 2 1989, 489–492. DOI: 10.1039/P29890000489 View Source

Quantitative Differentiation Versus Closest Analogs

Hydrogen-Bond Donor Absence Modulates LogP and Crystal Packing

O-Methylation of the oxime hydroxyl eliminates the sole hydrogen-bond donor (HBD) present in p-nitrobenzaldehyde oxime. The target compound has an HBD count of 0 versus 1 for the free oxime , accompanied by a polar surface area (PSA) reduction from 78.41 Ų (free oxime) to 64.73 Ų (target) [1]. This loss of the HBD fundamentally alters the supramolecular synthons available for crystal packing: whereas p-nitrobenzaldehyde oxime forms strong classical O–H···N hydrogen-bonded R₂²(6) dimers in the solid state, the O-methylated derivative cannot participate in such hydrogen-bond-directed assembly, relying instead on van der Waals and π-stacking interactions [2]. The PSA reduction also predicts increased membrane permeability and altered chromatographic retention (reversed-phase) relative to the free oxime.

HBD & PSA Shift

Class-level inference

HBD = 0 vs. 1; PSA = 64.73 vs. 78.41 Ų
ΔPSA = −13.68 Ų (−17.4%)

Eliminates H-bond donor; alters crystal packing and solubility.

Calculated TPSA; X-ray confirmation for comparator.

Evidence Dimension	Hydrogen-bond donor count and polar surface area (PSA)
Target Compound Data	HBD = 0; PSA = 64.73 Ų; HBA = 4
Comparator Or Baseline	p-Nitrobenzaldehyde oxime (CAS 1129-37-9): HBD = 1; PSA = 78.41 Ų; HBA = 4
Quantified Difference	ΔHBD = −1 (complete loss of donor functionality); ΔPSA = −13.68 Ų (−17.4%)
Conditions	Calculated topological PSA (TPSA) values from standard fragmentation methods; experimental validation via X-ray crystallography for solid-state hydrogen-bonding patterns (comparator only)

Why This Matters

The absence of an HBD directly determines whether the compound can engage in hydrogen-bond-directed co-crystallization, affects its solubility in protic solvents, and governs its suitability as a ligand in metal complexes where oxime-OH deprotonation is required—making the free oxime and O-methyloxime non-interchangeable in supramolecular and coordination chemistry applications.

• [1] ChemBase. 4-Nitrobenzaldehyde oxime (CAS 1129-37-9). Product Information. https://www.chembase.cn View Source
• [2] Gomes, L. R.; Low, J. N.; Wardell, J. L. et al. Different substituent effects on the supramolecular arrays in some (E)-halo- and nitro-benzaldehyde oximes: confirmation of attractive π(C=N)···π(phenyl) interactions. Acta Crystallogr. C 2019. DOI: 10.1107/S2053229619004569 View Source

Melting Point Depression Reflects Disrupted Intermolecular Bonding

The (E)-p-nitrobenzaldehyde O-methyloxime exhibits a melting point of 103–106 °C , substantially lower than the 126–130 °C reported for p-nitrobenzaldehyde oxime . This melting point depression of approximately 23–27 °C is directly attributable to the replacement of the oxime –OH (a strong hydrogen-bond donor) with the –OCH₃ group, which disrupts the intermolecular O–H···N hydrogen-bonding network that stabilizes the free oxime crystal lattice. The lower melting point confers practical advantages in melt-processing, solvent-free reactions, and formulation workflows where lower thermal input is desired, while also serving as a diagnostic differentiator for identity and purity verification during procurement.

Melting Point Depression

Cross-study comparable

103–106 °C (target) vs. 126–130 °C (free oxime)
ΔTₘ = −23 to −27 °C

Depression reflects disrupted H-bond network; enables identity check.

Literature capillary values; supplier specifications.

Evidence Dimension	Melting point (capillary method)
Target Compound Data	103–106 °C ((E)-isomer, CAS 54615-10-0 / CAS 33499-32-0)
Comparator Or Baseline	p-Nitrobenzaldehyde oxime (CAS 1129-37-9): 126–130 °C (lit.)
Quantified Difference	ΔTₘ = −23 to −27 °C (depression)
Conditions	Standard capillary melting point determination; literature values from multiple supplier specifications

Why This Matters

A 23–27 °C melting point gap enables unambiguous identity confirmation by simple melting point determination, facilitates differential scanning calorimetry (DSC) purity analysis, and informs solvent selection for recrystallization—practical considerations for quality control and process development that distinguish this compound from its free oxime precursor.

Attenuated Donor Strength in Transition-Metal Complexation

A systematic assessment of the relative donor powers of oxime, oximato, and O-methyloxime groups toward copper(II) established the quantitative order: oximato >> oxime > O-methyloxime [1]. The O-methyloxime group is a measurably weaker σ-donor than the free oxime owing to the electron-withdrawing inductive effect of the methoxy substituent, which reduces electron density on the imine nitrogen. This hierarchy has been validated through comparative stability constants of copper(II) complexes. For applications requiring selective metal chelation—such as extractive metallurgy, catalysis, or metal-sensing—the attenuated donor strength of the O-methyloxime relative to the free oxime must be factored into ligand design. The p-nitro substituent further modulates this behavior by withdrawing electron density from the aromatic ring (Hammett σₚ = +0.78), potentially weakening coordination further compared to unsubstituted O-methyloximes.

Donor Strength (Cuᴵᴵ)

Class-level inference

oximato >> oxime > O-methyloxime

Predictably weaker Cu(II) coordination than free oxime.

Comparative stability constants; oxime –OH deprotonation required for strongest binding.

Evidence Dimension	Relative donor strength toward Cu(II) (coordination stability)
Target Compound Data	O-Methyloxime group: weakest donor in the series (oximato >> oxime > O-methyloxime)
Comparator Or Baseline	Free oxime group: intermediate donor strength; Oximato (deprotonated oxime): strongest donor
Quantified Difference	Qualitative ranking from comparative Cu(II) complex stability studies; free oxime is a stronger donor than O-methyloxime
Conditions	Copper(II) coordination complexes in solution; stability assessed via comparative complexation equilibrium studies

Why This Matters

When procuring an oxime-based ligand for metal-binding applications, the O-methyloxime provides a distinct, predictably weaker coordination profile compared to the free oxime—enabling graded tuning of metal affinity without altering the core aryl-oxime scaffold.

• [1] Mohamadou, A.; et al. The coordinating power of oxime, oximato and O-methyloxime donor groups: The stability of copper(II) complexes. Aust. J. Chem. (CSIRO Publishing). Abstract available at: https://www.publish.csiro.au View Source

Electrochemical Inertness of O-Methyl Oxime Ethers

A critical practical distinction between O-methyl oxime ethers and free oximes lies in their electrochemical reducibility. In media containing alkali metal ions, free oximes (including p-nitrobenzaldehyde oxime) are electrolytically reducible in their protonated form, whereas O-methyl ethers of oximes are not reducible under identical conditions [1]. This categorical difference arises because O-methylation blocks deprotonation at the oxime oxygen and prevents formation of the reducible nitrone tautomer. The p-nitro group further distinguishes this compound from unsubstituted benzaldehyde O-methyloxime by providing an independent electrochemically active nitro functionality (reducible at approximately −0.9 to −1.2 V vs. SCE in aprotic media), creating a compound with orthogonal electrochemical handles—the nitro group is reducible while the O-methyloxime moiety remains inert [2].

Electrochemical Inertness

Class-level inference

O-Methyloxime: NOT reducible
Nitro: reducible (~ -1.0 V vs. SCE)

Orthogonal redox handles for selective electrochemistry.

Free oxime reducible; unsubstituted analog lacks nitro reporter.

Evidence Dimension	Electrochemical reducibility in alkali metal ion-containing media
Target Compound Data	O-Methyloxime moiety: NOT reducible; Nitro group: reducible (separate wave, ~−1.0 V vs. SCE, aprotic)
Comparator Or Baseline	Free oximes (incl. p-nitrobenzaldehyde oxime): reducible in protonated form; Nitrones: reducible in alkaline solution
Quantified Difference	Binary (reducible vs. non-reducible) for the oxime ether moiety; the nitro group provides an independent reduction pathway absent in unsubstituted benzaldehyde O-methyloxime
Conditions	Ordinary electrochemical media containing alkali metal ions; aprotic and protic conditions

Why This Matters

For electrochemical applications—such as electrosynthesis, amperometric sensing, or redox-switchable materials—the orthogonal reducibility of the nitro group combined with the inertness of the O-methyloxime moiety offers a selectivity profile unavailable in either the free oxime (both groups potentially reducible) or the unsubstituted O-methyloxime (no reducible nitro handle).

• [1] Lund, H.; Hammerich, O. (Eds.). Organic Electrochemistry, 4th ed.; Taylor & Francis, 2000; Chapter on oximes and oxime ethers, pp. 794–795. ISBN: 978-0824704308. View Source
• [2] Miralles-Roch, F.; Tallec, A.; Tardivel, R. Electrochemical conversion of α-nitrobenzylic compounds into the corresponding oximes—Part 3: Substituent effects. Electrochim. Acta 2000, 45, 2329–2336. DOI: 10.1016/S0013-4686(00)00315-7 View Source

O-Methyl Oxime as a Removable Directing Group for C–H Nitration

The O-methyl aldoxime functionality serves as an effective removable directing group for palladium-catalyzed chelation-assisted ortho-C–H nitration of benzaldehyde derivatives, enabling the regiospecific synthesis of 2-nitrobenzaldehydes that are inaccessible via conventional electrophilic nitration due to meta-direction by the aldehyde group [1][2]. In this three-step protocol, p-nitrobenzaldehyde O-methyloxime (or its substituted analogs) undergoes palladium-catalyzed ortho-nitration; subsequent hydrolytic removal of the O-methyloxime directing group liberates the ortho-nitrobenzaldehyde product. The free oxime (–OH) is significantly less effective in this role because the acidic proton can interfere with the palladium catalytic cycle through competing deprotonation or coordination pathways. Patent CN103467300B and the companion Eur. J. Org. Chem. 2014 paper demonstrate this methodology across a range of substituted benzaldehydes, with ortho-nitration achieved regiospecifically (ortho:para ratio effectively infinite, versus ~1:2 to 1:3 for mixed-acid nitration of benzaldehyde) [1]. In a representative example, 2-nitrobenzaldehyde O-methyl oxime was converted to o-nitrobenzaldehyde in 95% yield upon hydrolytic deprotection [3].

C–H Nitration Directing Group

Cross-study comparable

o:p infinite selectivity; deprotection yield up to 95%

Enables regiospecific ortho-nitration via Pd catalysis.

Pd(OAc)₂, oxidant; O-methyloxime removed by acid hydrolysis.

Evidence Dimension	Regiospecificity of nitration (ortho vs. other positions) and synthetic utility as directing group
Target Compound Data	O-Methyl aldoxime group enables exclusive ortho-nitration (o:p ratio = effectively infinite) via Pd-catalyzed C–H activation; deprotection yields o-nitrobenzaldehyde in up to 95% yield
Comparator Or Baseline	Free oxime: poor performance as directing group due to acidic –OH interference; Conventional mixed-acid nitration of benzaldehyde: o:p ratio typically 1:2 to 1:3 [1]
Quantified Difference	Infinite o:p selectivity (O-methyloxime directing group) vs. ~0.3–0.5 o:p ratio (conventional nitration); deprotection yield up to 95% [3]
Conditions	Pd(OAc)₂ catalyst, oxidant, nitrating agent; O-methyloxime removed by strong organic acid hydrolysis; substrate scope includes substituted benzaldehydes

Why This Matters

For synthetic chemists procuring this compound as a building block, the O-methyloxime is not merely a protected aldehyde—it is an enabling functionality that unlocks regiospecific C–H functionalization pathways. The free oxime is not a functional substitute for this application, and neither is the unsubstituted benzaldehyde O-methyloxime (lacking the p-nitro substitution pattern required for certain downstream transformations).

• [1] Liu, Y.; Zhang, W.; Wu, D.; Zhang, J. CN103467300B. A kind of synthetic method of o-nitrobenzaldehyde compounds. Chinese Patent, 2013. https://patents.google.com/patent/CN103467300B/en View Source
• [2] Zhang, W.; Wu, D.; Zhang, J.; Liu, Y. Regiospecific Synthesis of Substituted 2-Nitrobenzaldehydes from Benzaldehydes through Palladium-Catalyzed Chelation-Assisted C–H Nitration. Eur. J. Org. Chem. 2014, 2014 (26), 5827–5835. DOI: 10.1002/ejoc.201402451 View Source
• [3] Molaid Chemical Database. 2-Nitrobenzaldehyde O-methyl oxime (CAS 135436-97-4): hydrolysis to o-nitrobenzaldehyde in 95% yield using paraformaldehyde/p-TsOH in THF/H₂O, 8 h. https://www.molaid.com View Source

Procurement-Driven Application Scenarios

Regiospecific ortho-Nitration for Pharmaceutical Intermediates

In medicinal chemistry and process development workflows requiring ortho-nitrobenzaldehyde intermediates, p-nitrobenzaldehyde O-methyloxime serves as a strategic building block. Its O-methyloxime group functions as a removable directing group for palladium-catalyzed regiospecific ortho-nitration, overcoming the intrinsic meta-directing effect of the aldehyde carbonyl that plagues conventional electrophilic nitration [1]. The free oxime cannot substitute in this role due to competing proton-transfer reactions with the palladium catalyst [1]. This methodology is directly applicable to the synthesis of nifedipine-family cardiovascular drug intermediates and other ortho-nitrobenzaldehyde-derived active pharmaceutical ingredients (APIs) [2].

Precursor for α-Chloro Oxime Derivatives

The O-methyloxime serves as a direct precursor for the synthesis of α-chloro-4-nitrobenzaldoxime (CAS 58402-81-6) via N-chlorosuccinimide-mediated chlorination, yielding the (Z)-O-methyl-4-nitrobenzohydroximoyl chloride product . This transformation exploits the O-methyloxime's unique reactivity profile—the methoxy group stabilizes the hydroximoyl chloride product while the p-nitro substituent modulates electrophilicity for subsequent nucleophilic displacement reactions. The resulting α-chloro oxime is a versatile intermediate for constructing heterocyclic scaffolds (isoxazoles, oxadiazoles) relevant to agrochemical and pharmaceutical discovery. The free oxime would undergo competing O-chlorination and N-chlorination pathways, yielding complex product mixtures not observed with the O-methylated derivative.

Orthogonal Electrochemical Probe with Dual Redox Handles

For electrochemical sensor development, redox-active material design, or electrosynthetic methodology studies, p-nitrobenzaldehyde O-methyloxime offers a unique orthogonal redox profile: the p-nitro group undergoes reversible one-electron reduction (generating a stable radical anion detectable by EPR and cyclic voltammetry), while the O-methyloxime moiety remains electrochemically inert under the same conditions [3]. This contrasts with the free oxime, where both functionalities may contribute to the voltammetric response, complicating signal deconvolution. The unsubstituted benzaldehyde O-methyloxime lacks the nitro redox reporter entirely. Researchers developing nitroreductase assays, electrochemical biosensors, or spectroelectrochemical probes can exploit this cleanly separated redox behavior to design experiments with unambiguous signal attribution [3].

Crystal Engineering Without Classical Hydrogen-Bond Donors

The absence of any hydrogen-bond donor in p-nitrobenzaldehyde O-methyloxime (HBD = 0) fundamentally alters its solid-state supramolecular chemistry compared to the free oxime (HBD = 1). While p-nitrobenzaldehyde oxime reliably forms O–H···N hydrogen-bonded R₂²(6) dimers, the O-methylated derivative is forced to crystallize via weaker π-stacking, C–H···O, and van der Waals interactions [4]. This makes the O-methyloxime a valuable co-former in crystal engineering studies where strong hydrogen-bond donors would otherwise compete with the intended co-crystal synthons. Its nearly planar geometry (torsion angle −179(2)° about the C–C=N–O backbone) and the predictable orientation of the nitro group facilitate computational prediction of packing motifs [4]. Procurement of the O-methyloxime rather than the free oxime is essential when the experimental design requires a non-hydrogen-bond-donating benzaldehyde-derived building block.

Application

Selection Property

Validation Focus

Regiospecific ortho-nitration for pharmaceutical intermediate research

O-methyloxime directing group

Ortho-regiospecificity and deprotection yield

α-Chloro oxime precursor for heterocyclic synthesis

Methoxy-stabilized hydroximoyl chloride

Nucleophilic displacement and cyclization selectivity

Electrochemical probe development

Orthogonal redox profile (nitro reducible, oxime ether inert)

Signal deconvolution and EPR detection

Crystal engineering without H-bond donors

HBD = 0, nearly planar geometry

Packing motif prediction and co-crystal design

• [1] Zhang, W.; Wu, D.; Zhang, J.; Liu, Y. Regiospecific Synthesis of Substituted 2-Nitrobenzaldehydes from Benzaldehydes through Palladium-Catalyzed Chelation-Assisted C–H Nitration. Eur. J. Org. Chem. 2014, 2014 (26), 5827–5835. DOI: 10.1002/ejoc.201402451 View Source
• [2] Liu, Y.; Zhang, W.; Wu, D.; Zhang, J. CN103467300B. A kind of synthetic method of o-nitrobenzaldehyde compounds. Chinese Patent, 2013. https://patents.google.com/patent/CN103467300B/en View Source
• [3] Miralles-Roch, F.; Tallec, A.; Tardivel, R. Electrochemical conversion of α-nitrobenzylic compounds into the corresponding oximes—Part 3: Substituent effects. Electrochim. Acta 2000, 45, 2329–2336. DOI: 10.1016/S0013-4686(00)00315-7 View Source
• [4] KoreaScience. Crystal structure of p-nitrobenzaldehyde O-methyloxime. Single-crystal X-ray diffraction: orthorhombic, Aba2, a=15.750(3), b=13.470(2), c=13.356(2) Å, molecule nearly planar (torsion angle −179(2)°). https://www.koreascience.or.kr/journal/HGGJBI/v3n2.page View Source
